

In-Depth Technical Guide: 17:0-14:1 PC-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-14:1 PC-d5

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This guide provides core technical data, a detailed methodology for molecular weight verification, and workflow visualizations for the deuterated phospholipid, 1-heptadecanoyl-2-myristoleoyl-sn-glycero(d5)-3-phosphocholine (**17:0-14:1 PC-d5**). This molecule is a synthetic, deuterated phosphatidylcholine containing a saturated C17:0 fatty acid (heptadecanoic acid) at the sn-1 position and a monounsaturated C14:1 fatty acid (myristoleic acid) at the sn-2 position. The "-d5" designation indicates the presence of five deuterium atoms on the glycerol backbone, making it a valuable internal standard for mass spectrometry-based lipidomics.^{[1][2]}

Quantitative Data Summary

The key quantitative properties of **17:0-14:1 PC-d5** are summarized below. The molecular weight is the average mass of the molecule based on the natural abundance of its isotopes, while the exact mass is the monoisotopic mass, calculated using the mass of the most abundant isotope of each element.

Parameter	Value	Source
Chemical Name	1-heptadecanoyl-2-myristoleoyl-sn-glycero(d5)-3-phosphocholine	[1]
Molecular Formula	C ₃₉ H ₇₁ D ₅ NO ₈ P	[3]
Molecular Weight	723.03 g/mol	[3][4]
Exact Mass	722.56 g/mol	[1][5]

Structural Component Analysis

The total molecular weight is the sum of its constituent parts. The table below provides an approximate mass contribution of each major component of the molecule.

Component	Chemical Formula	Approximate Mass (g/mol)
Heptadecanoic acid (17:0 acyl chain)	C ₁₇ H ₃₃ O	269.45
Myristoleic acid (14:1 acyl chain)	C ₁₄ H ₂₅ O	225.35
Deuterated Glycerol Backbone	C ₃ H ₂ D ₅ O	63.10
Phosphate Group	PO ₄	94.97
Choline Head Group	C ₅ H ₁₃ N	103.19

Experimental Protocol: Molecular Weight Verification

To confirm the identity and purity of **17:0-14:1 PC-d5**, high-resolution mass spectrometry (HRMS) is the standard method. The following protocol outlines a general procedure using a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer.

Objective: To verify the molecular weight of **17:0-14:1 PC-d5** by identifying the correct precursor ion mass.

1. Materials and Reagents:

- **17:0-14:1 PC-d5** standard
- LC-MS grade methanol
- LC-MS grade chloroform
- LC-MS grade water
- Formic acid (for positive ion mode) or Ammonium acetate (for negative ion mode)
- High-resolution mass spectrometer (e.g., Thermo Scientific™ Orbitrap™ series or Sciex™ QTOF series)
- Syringe pump or UPLC/HPLC system

2. Sample Preparation:

- Prepare a stock solution of **17:0-14:1 PC-d5** at 1 mg/mL in a chloroform:methanol (2:1, v/v) solution.
- Create a working solution by diluting the stock solution to a final concentration of 10 µg/mL in methanol.
- For direct infusion, further dilute the working solution to 100-500 ng/mL in an appropriate infusion solvent (e.g., methanol with 0.1% formic acid).

3. Mass Spectrometry Analysis:

- Method: Direct infusion via syringe pump at a flow rate of 5-10 µL/min.
- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Expected Ion: The primary ion expected in positive mode is the protonated molecule $[M+H]^+$.

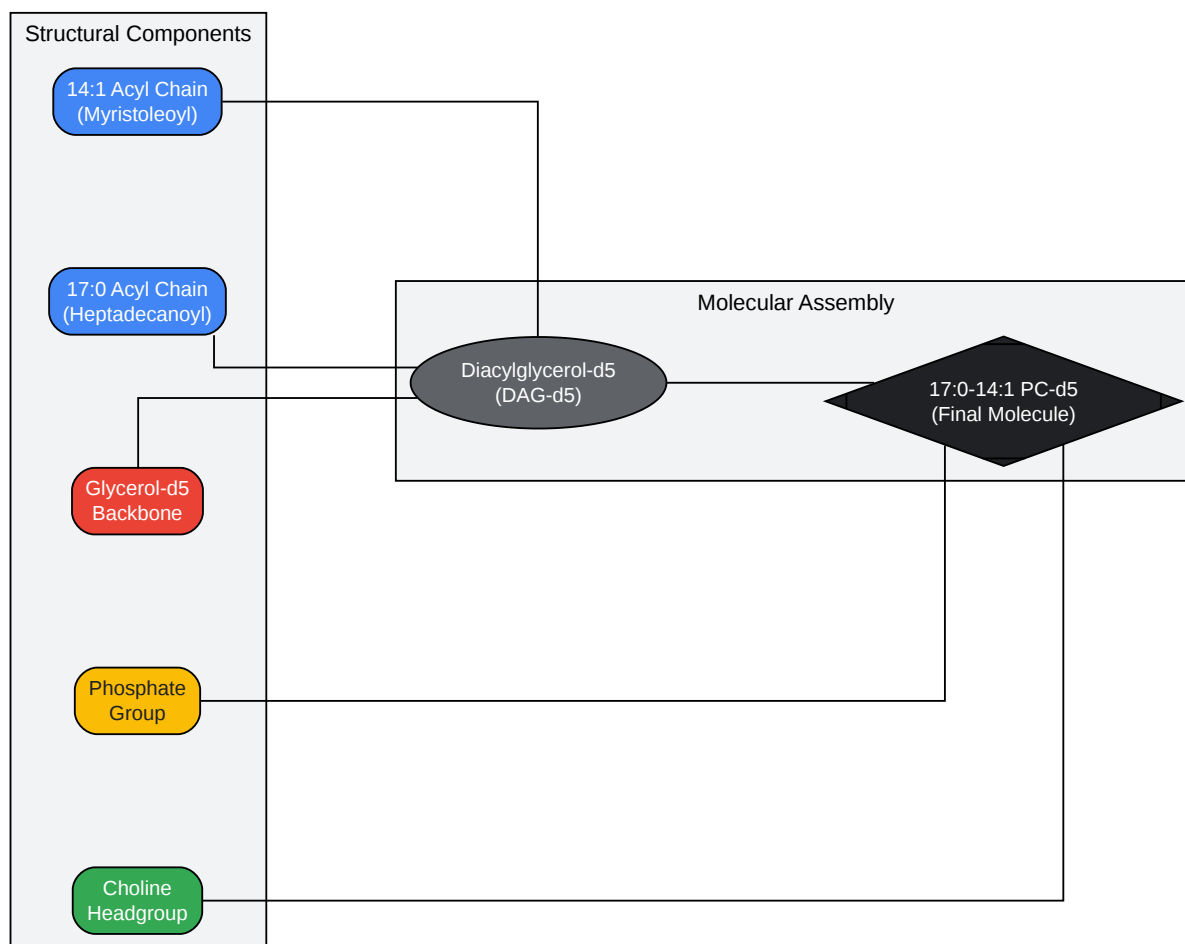
- Calculation of Expected m/z:
 - Exact Mass of **17:0-14:1 PC-d5** = 722.56 Da
 - Mass of Proton (H^+) = 1.007 Da
 - Expected m/z for $[M+H]^+$ = $722.56 + 1.007 = 723.567$ Da
- Mass Spectrometer Settings (Example for Orbitrap):
 - Scan Type: Full MS
 - Mass Range: 150-1200 m/z
 - Resolution: 140,000
 - Polarity: Positive
 - Capillary Voltage: 3.5 kV
 - Sheath Gas Flow Rate: 35 (arbitrary units)
 - Aux Gas Flow Rate: 10 (arbitrary units)

4. Data Analysis:

- Acquire the mass spectrum for the infused sample.
- Identify the most abundant peak in the spectrum.
- Compare the measured m/z of this peak to the calculated expected m/z (723.567).
- The measured mass should be within a 5 ppm (parts per million) mass accuracy tolerance of the theoretical mass to confirm the molecular identity.

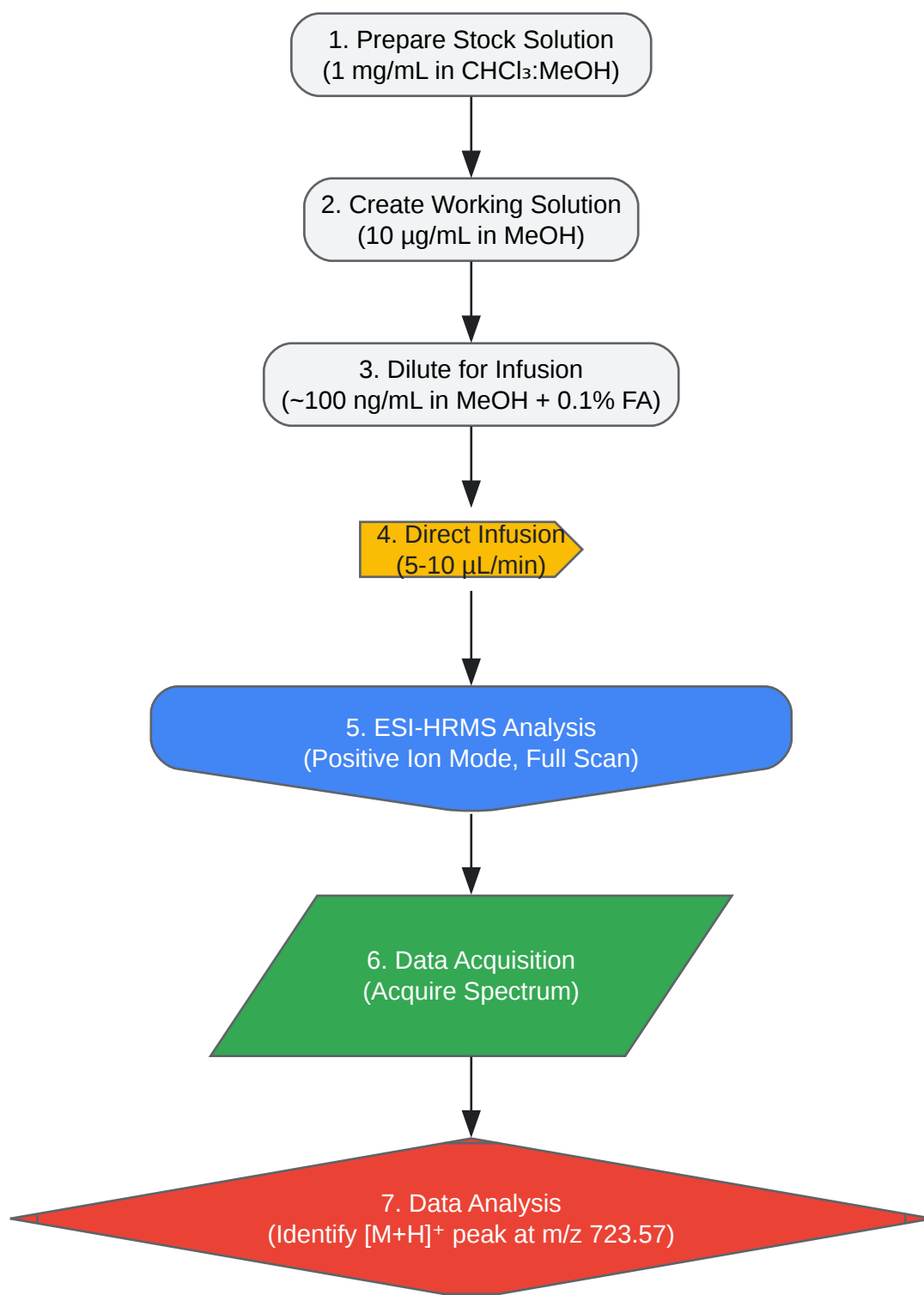
Visualizations

The following diagrams illustrate the logical composition of the molecule and the experimental workflow for its verification.



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Caption: Logical diagram illustrating the assembly of **17:0-14:1 PC-d5** from its core components.



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Caption: Experimental workflow for the verification of the molecular weight of **17:0-14:1 PC-d5**.

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